

solubility challenges with 2-hexenedinitrile

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Compound Focus: 2-Hexenedinitrile

CAS No.: 13042-02-9

Cat. No.: S1508165

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Chemical Profile & Data Summary

The core properties of **2-Hexenedinitrile** are summarized in the table below. This data is essential for understanding its behavior in experimental conditions.

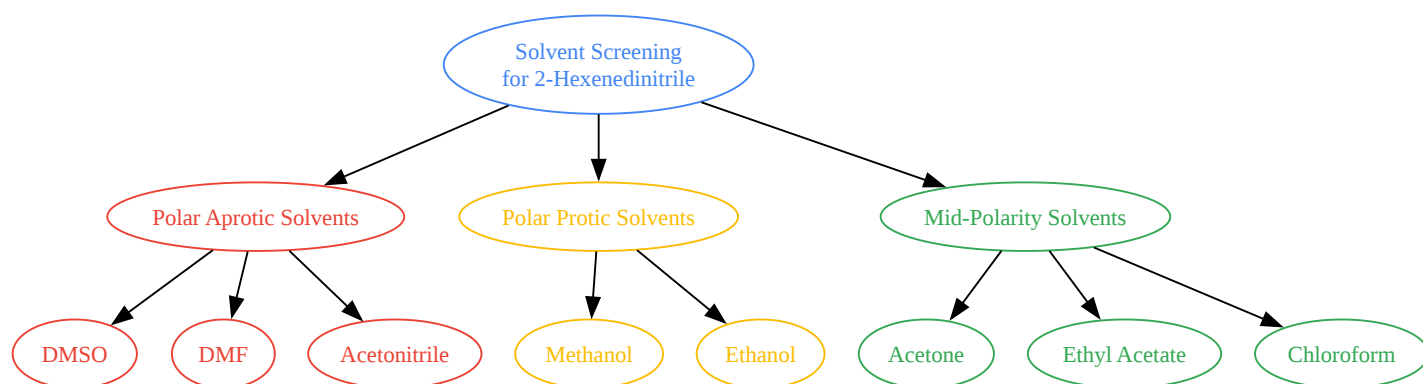
Property	Value / Description	Source / Notes
CAS Number	13042-02-9	-
Molecular Formula	C ₆ H ₆ N ₂	[1] [2]
Molecular Weight	106.12 g/mol to 106.13 g/mol	[1] [2]
Melting Point	74 °C (in ethanol)	The melting point is given for a solution in ethanol. [1] [2]
Boiling Point	189.03°C (estimate)	[1]
Density	1.0680 (estimate)	[1]
Flash Point	151.6°C	[1]
Vapor Pressure	0.00136 mmHg at 25°C	Indicates low volatility at room temperature. [1]

Troubleshooting FAQ: Solubility Challenges

Here are answers to common questions about handling **2-hexenedinitrile** in the lab.

Q1: What is the solubility profile of 2-hexenedinitrile? The available sources do not provide explicit, quantitative solubility data for **2-hexenedinitrile** in common solvents. A closely related compound, **3-Hexenedinitrile (CAS 1119-85-3)**, is reported to be slightly soluble at **9.8 g/L at 25 °C** [3]. Given their structural similarity, **2-hexenedinitrile** may also exhibit low solubility in water. Its two nitrile groups suggest potential solubility in polar organic solvents.

Q2: Which solvents should I try to dissolve 2-hexenedinitrile? Due to the lack of specific data, solvent selection should be based on the functional groups present. The following is a recommended, systematic approach to screening solvents, moving from general polar solvents to more specialized ones.



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Q3: The compound isn't dissolving. What are some practical steps I can take? If initial solubility is poor, consider these steps:

- **Gentle Heating:** The compound has a melting point of 74 °C when in ethanol [1] [2]. Carefully heating in a suitable solvent below its boiling point may improve dissolution. **Note:** Always confirm the chemical stability of the compound at elevated temperatures.
- **Sonication:** Using an ultrasonic bath can help disrupt crystal lattices and facilitate dissolution.
- **Extended Stirring:** Allow the mixture to stir for a longer period.

Q4: What are the critical safety precautions for handling this compound? **2-Hexenedinitrile** requires careful handling. The GHS hazard statement for the closely related 3-Hexenedinitrile includes **H302 (Harmful if swallowed)**, **H312 (Harmful in contact with skin)**, and **H332 (Harmful if inhaled)** [3]. Always consult the specific Safety Data Sheet (SDS) for **2-hexenedinitrile** before use. General precautions include:

- **Personal Protective Equipment (PPE):** Wear appropriate gloves, safety goggles, and a lab coat.
- **Engineering Controls:** Work in a well-ventilated area, preferably inside a fume hood.
- **Storage:** Store at room temperature, in a cool, dry place, and in a tightly closed container [4].

Key Experimental Considerations

When planning your experiments, keep the following in mind:

- **Start Small:** Perform small-scale solubility tests (e.g., 1-5 mg of compound with 1 mL of solvent) to conserve material.
- **Purity Impact:** The purity of your compound can significantly affect solubility. Note the source and purity grade.
- **Documentation:** Meticulously record all observations (solvent, temperature, time to dissolve, etc.) for reproducibility.

A Path Forward for Your Research

The information here provides a starting point for troubleshooting. For advanced experimental needs, you may need to:

- **Consult Specialized Databases:** Search for spectroscopic data (NMR, IR) or chromatographic methods in scientific literature.
- **Empirical Testing:** The most reliable way to determine solubility is through systematic lab testing using the protocol above.

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References

1. Cas 13042-02-9, hex- -enedinitrile | lookchem [lookchem.com]
2. hex- -enedinitrile | 13042-02-9 [chemicalbook.com]
3. CAS # 1119-85-3, 3- Hexenedinitrile ... - chemBlink [chemblink.com]
4. 1,4-DICYANO- -BUTENE | 1119-85-3 [chemicalbook.com]

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